

Wechselwirkungen zwischen Polyvinylbutyral (PVB) und verschiedenen Weichmachern: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vinylbutyraldehydlosung*

Cat. No.: *B15481046*

[Get Quote](#)

Für: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine detaillierte technische Untersuchung der Wechselwirkungen zwischen Polyvinylbutyral (PVB), einem vielseitigen Thermoplast, und einer Reihe von Weichmachern. Der Schwerpunkt liegt auf der Quantifizierung dieser Wechselwirkungen und den daraus resultierenden Eigenschaftsänderungen des Polymers. Es werden detaillierte experimentelle Protokolle für Schlüsseltechniken zur Charakterisierung dieser Systeme vorgestellt.

Einleitung in die PVB-Weichmacher-Systeme

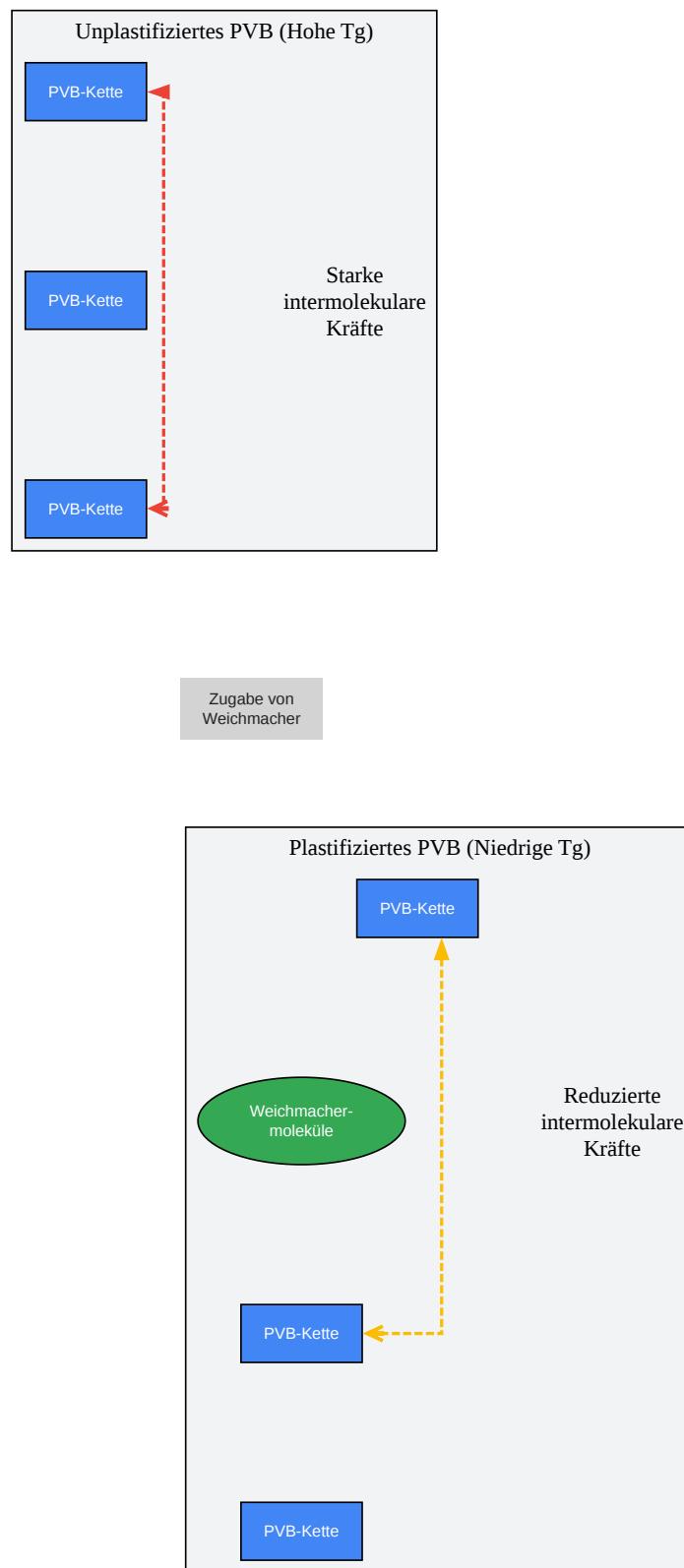
Polyvinylbutyral (PVB) ist ein Harz, das vor allem als Zwischenschicht in Verbundsicherheitsglas für die Automobil- und Architekturindustrie bekannt ist.^{[1][2]} Unplastifiziertes PVB ist bei Raumtemperatur ein relativ steifes und sprödes Material mit einer Glasübergangstemperatur (Tg), die je nach spezifischer Zusammensetzung (insbesondere dem Gehalt an Vinylalkohol- und Vinylacetatgruppen) typischerweise zwischen 49 °C und 80 °C liegt.^{[1][3]} Um die für viele Anwendungen erforderliche Flexibilität, Elastizität und Zähigkeit zu erreichen, werden dem PVB Weichmacher zugesetzt.

Weichmacher sind organische Moleküle, die sich zwischen die Polymerketten des PVB einlagern.^[2] Dieser Prozess erhöht den freien Volumenanteil und den Abstand zwischen den Ketten, was die intermolekularen Kräfte (wie Van-der-Waals-Kräfte und

Wasserstoffbrückenbindungen) reduziert.^[4] Das makroskopische Ergebnis ist eine signifikante Senkung der Glasübergangstemperatur (Tg), wodurch das Material bei Gebrauchstemperatur weich und flexibel wird.^[5] Die Auswahl und Konzentration des Weichmachers sind entscheidend, da sie die mechanischen Eigenschaften, die Kompatibilität und die Langzeitstabilität des Endprodukts maßgeblich beeinflussen.

Mechanismus der Weichmachung in PVB

Die Weichmachung von PVB beruht auf der physikalischen Interaktion zwischen den Weichmachermolekülen und den PVB-Polymerketten. Die langen, verknäulten PVB-Ketten werden durch die kleineren Weichmachermoleküle voneinander getrennt, was ihre Beweglichkeit erhöht. Dies senkt die Energie, die erforderlich ist, um von einem glasartigen, starren Zustand in einen gummiartigen, flexiblen Zustand überzugehen.



[Click to download full resolution via product page](#)

Abbildung 1: Mechanismus der PVB-Weichmachung.

Quantitative Daten: Einfluss von Weichmachern auf PVB-Eigenschaften

Die Effizienz und Wirkung eines Weichmachers in PVB hängen von seiner chemischen Struktur, Polarität und Konzentration ab. Nachfolgend sind quantitative Daten zusammengefasst, die den Einfluss verschiedener gängiger Weichmacher auf die Glasübergangstemperatur und die mechanischen Eigenschaften von PVB veranschaulichen.

Einfluss auf die Glasübergangstemperatur (Tg)

Die Senkung der Tg ist die primäre Funktion eines Weichmachers. Die nachstehende Tabelle fasst die Tg-Werte für PVB in Gegenwart verschiedener Weichmacher zusammen.

Weichmacher	Konzentration (Gew.-%)	Tg (°C)	Anmerkungen / Quelle
Keiner (unplastifiziert)	0%	49	Tg des reinen PVB-Harzes. [1]
Keiner (unplastifiziert)	0%	70 - 80	Bereich für verschiedene kommerzielle PVB-Typen. [3]
Triethylenglykol-di-2-ethylhexanoat (3GO)	28%	16.2	Recyceltes PVB aus Windschutzscheiben. [1]
Dibutylsebacat (DBS)	20 - 40%	~16	Typischer Bereich für kommerzielle PVB-Folien. [3]
Diisononylphthalat (DINP)	38% (in PVC)	-38.4	Zum Vergleich: Weichmacherwirkung in PVC. [1]

Hinweis: Die exakten Tg-Werte können je nach PVB-Sorte (z.B. Molekulargewicht, Rest-Hydroxylgehalt) und den spezifischen Messbedingungen der Dynamischen

Differenzkalorimetrie (DSC) variieren.

Einfluss auf mechanische Eigenschaften

Weichmacher verändern die mechanischen Eigenschaften von PVB erheblich, indem sie die Steifigkeit verringern und die Dehnbarkeit erhöhen.

Weichmacher	Konzentration (Gew.-%)	Zugfestigkeit (MPa)	Bruchdehnung (%)	Quelle
Triethylenglykoldi-2-ethylhexanoat (3GO)	28%	19.3	265	[1]
Unbekannt (recyceltes PVB)	Unbekannt	8.5	146	In einem 40% PVB / 60% PVC-Blend.[6]
Diisononylphthalat (DINP)	38% (in PVC)	15.8	353	Zum Vergleich in PVC.[1]

Allgemeiner Trend: Mit zunehmendem Weichmachergehalt nehmen die Zugfestigkeit und der Elastizitätsmodul ab, während die Bruchdehnung zunimmt.[5][7]

Kompatibilität und Hansen-Löslichkeitsparameter (HSP)

Die Kompatibilität zwischen PVB und einem Weichmacher ist entscheidend für die Langzeitstabilität und die Vermeidung von Weichmachermigration. Eine gute Methode zur Vorhersage der Kompatibilität ist der Vergleich der Hansen-Löslichkeitsparameter (HSP). Materialien mit ähnlichen HSP-Werten sind mit hoher Wahrscheinlichkeit miteinander mischbar. Die HSP unterteilen sich in drei Komponenten: Dispersion (δD), polar (δP) und Wasserstoffbrückenbindung (δH).

Material	δD (MPa ^{0.5})	δP (MPa ^{0.5})	δH (MPa ^{0.5})	Quelle
Polyvinylbutyral (PVB)	17.5 - 18.7	4.4 - 9.8	8.0 - 11.2	[8]
Triethylenglykol- di-2- ethylhexanoat (3GO)	16.0	4.9	5.8	Schätzwert basierend auf ähnlichen Estern
Dibutylsebacat (DBS)	16.4	3.7	4.3	[9]
Di-n- octylphthalat (DOP)	17.0	7.0	3.9	Basierend auf PVC-Studien

Die Werte für PVB variieren je nach Acetalisierungsgrad.[8] Die Kompatibilität ist umso besser, je geringer der Abstand (Ra) zwischen den HSP-Punkten von Polymer und Weichmacher im Hansen-Raum ist.

Experimentelle Protokolle

Die Charakterisierung von PVB-Weichmacher-Wechselwirkungen erfordert präzise und standardisierte Messverfahren.

Workflow der experimentellen Charakterisierung

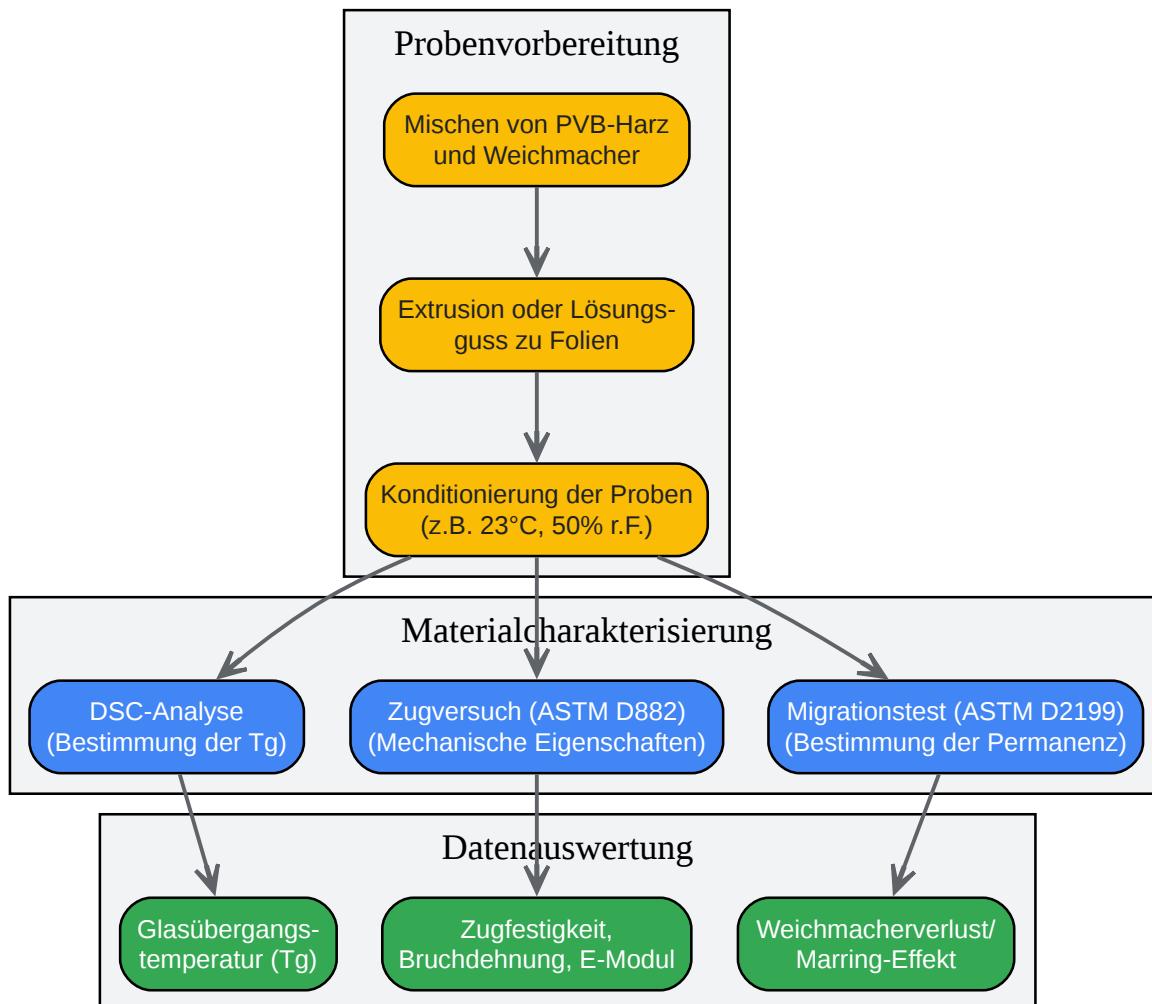
[Click to download full resolution via product page](#)

Abbildung 2: Workflow zur Charakterisierung von PVB-Weichmacher-Systemen.

Bestimmung der Glasübergangstemperatur (Tg) mittels Dynamischer Differenzkalorimetrie (DSC)

Dieses Protokoll beschreibt die allgemeine Vorgehensweise zur Messung der Tg von weichgemachtem PVB.

- Probenbereitung: Eine kleine Menge der PVB-Folie (typischerweise 5-10 mg) wird ausgestanzt und in einen Aluminium-DSC-Tiegel eingewogen. Der Tiegel wird hermetisch verschlossen.

- Geräteeinrichtung: Ein DSC-Gerät wird mit einem leeren, verschlossenen Aluminiumtiegel als Referenz bestückt. Eine inerte Atmosphäre (z. B. Stickstoff mit einer Spülrate von 50 ml/min) wird eingestellt, um Oxidation zu verhindern.[1]
- Thermischer Zyklus:
 - Erster Heizlauf: Die Probe wird mit einer konstanten Rate (z. B. 10 °C/min) auf eine Temperatur deutlich über der erwarteten Tg und eventuellen Schmelzpunkten von Additiven erhitzt (z. B. auf 160 °C), um die thermische Vorgeschichte zu löschen.[1]
 - Kühllauf: Die Probe wird kontrolliert abgekühlt (z. B. mit 10 °C/min) auf eine Temperatur deutlich unterhalb der erwarteten Tg (z. B. -80 °C).[1]
 - Zweiter Heizlauf: Die Probe wird erneut mit der gleichen Rate (z. B. 10 °C/min) erhitzt. Dieser zweite Heizlauf wird zur Bestimmung der Tg verwendet.
- Datenauswertung: Die Tg wird aus der Thermogrammkurve des zweiten Heizlaufs als der Mittelpunkt der stufenförmigen Änderung im Wärmefluss bestimmt.[10]

Bestimmung der mechanischen Eigenschaften mittels Zugversuch (gemäß ASTM D882)

Dieses Protokoll beschreibt die Bestimmung von Zugfestigkeit, Bruchdehnung und Elastizitätsmodul für dünne PVB-Folien.

- Probenvorbereitung: Aus der PVB-Folie werden rechteckige Probenstreifen mit definierten Abmessungen (z. B. 25 mm Breite, 150 mm Länge) geschnitten.[11][12] Die Dicke jeder Probe wird an mehreren Stellen gemessen und der Durchschnittswert notiert.
- Testbedingungen: Die Prüfung wird unter standardisierten Laborbedingungen (23 °C und 50 % relative Luftfeuchtigkeit) durchgeführt.[12]
- Durchführung des Tests:
 - Die Probe wird vertikal in die Klemmen einer Universalprüfmaschine eingespannt. Die Einspannlänge (Gage Length) wird festgelegt (z. B. 100 mm).[4]

- Die Maschine zieht die Probe mit einer konstanten Geschwindigkeit (z. B. 50 mm/min oder 500 mm/min, abhängig von der erwarteten Dehnung) bis zum Bruch.[11][13]
- Während des Versuchs werden die aufgebrachte Kraft und die Verlängerung der Probe kontinuierlich aufgezeichnet.
- Datenauswertung: Aus der resultierenden Spannungs-Dehnungs-Kurve werden folgende Kennwerte ermittelt:[11]
 - Zugfestigkeit: Maximale Spannung, die die Probe vor dem Bruch aushält.
 - Bruchdehnung: Prozentuale Längenänderung der Probe beim Bruch.
 - Elastizitätsmodul: Steigung des linearen (elastischen) Bereichs der Kurve, ein Maß für die Steifigkeit des Materials.

Bestimmung der Weichmachermigration (in Anlehnung an ASTM D2199)

Dieses Protokoll bietet eine beschleunigte Methode zur qualitativen Bewertung der Tendenz eines Weichmachers, aus einer PVB-Folie in eine Kontaktfläche zu migrieren.

- Probenvorbereitung: Eine Testoberfläche (z. B. eine lackierte Glasplatte) wird vorbereitet und konditioniert.[14] Ein quadratisches Stück der weichgemachten PVB-Folie (z. B. 51 x 51 mm) wird zugeschnitten.[14]
- Aufbau des Tests:
 - Die PVB-Folie wird auf die Testoberfläche gelegt.
 - Eine definierte Anordnung aus Aluminiumfolie, einem Schwammgummi und einem Glasplättchen wird auf die PVB-Folie gelegt.
 - Ein Gewicht wird aufgebracht, um einen konstanten Druck zu gewährleisten (z. B. ein Gesamtgewicht von 910 g, um einen Druck von ca. 3,45 kPa zu erzeugen).[14]
- Beschleunigte Alterung: Die gesamte Anordnung wird für eine definierte Zeit (z. B. 72 Stunden) in einen Umluftofen bei erhöhter Temperatur (z. B. 50 °C) gelegt.[14]

- Auswertung:
 - Nach der Entnahme aus dem Ofen und dem Abkühlen wird die PVB-Folie vorsichtig entfernt.
 - Die Testoberfläche wird visuell auf Veränderungen wie Erweichung, Klebrigkeit oder einen sichtbaren Abdruck ("Marring") untersucht.[14]
 - Der Grad der Migration wird oft auf einer qualitativen Skala bewertet (z. B. keine Veränderung, leichter Abdruck, starker Abdruck).[14]

Schlussfolgerung

Die Wechselwirkung zwischen PVB und Weichmachern ist ein fundamentaler Aspekt, der die physikalischen und mechanischen Eigenschaften des Polymers für eine breite Palette von Anwendungen maßschneidert. Die Auswahl des Weichmachers muss sorgfältig erfolgen, wobei dessen Effizienz bei der Senkung der Glasübergangstemperatur, sein Einfluss auf die mechanische Festigkeit und Dehnbarkeit sowie seine Kompatibilität zur Vermeidung von Migration berücksichtigt werden müssen. Quantitative Methoden wie DSC und Zugversuche, ergänzt durch Kompatibilitätsvorhersagen mittels Hansen-Löslichkeitsparametern, sind unerlässlich für die Entwicklung und Qualitätskontrolle von weichgemachten PVB-Systemen. Die in diesem Leitfaden beschriebenen Protokolle bieten eine solide Grundlage für die systematische Untersuchung und Optimierung dieser komplexen Materialsysteme.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scholarly.org [scholarly.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

- 5. library.e.abb.com [library.e.abb.com]
- 6. scholarly.org [scholarly.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Insights into organogelation and its kinetics from Hansen solubility parameters. Toward a priori predictions of molecular gelation - Soft Matter (RSC Publishing) [pubs.rsc.org]
- 10. m.youtube.com [m.youtube.com]
- 11. qualitester.com [qualitester.com]
- 12. ASTM D882 Guide: Tensile Testing of Thin Plastic Films - WTS [wtsmachinery.com]
- 13. youtube.com [youtube.com]
- 14. file.yizimg.com [file.yizimg.com]
- To cite this document: BenchChem. [Wechselwirkungen zwischen Polyvinylbutyral (PVB) und verschiedenen Weichmachern: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15481046#wechselwirkungen-zwischen-pvb-und-verschiedenen-weichmachern>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com